

# Personal protective equipment for handling 4-Hydroxy-2-methylquinoline

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## Compound of Interest

Compound Name: 4-Hydroxy-2-methylquinoline

Cat. No.: B359612

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## Essential Safety and Handling Guide for 4-Hydroxy-2-methylquinoline

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Hydroxy-2-methylquinoline** (CAS No. 607-67-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure risk and ensuring proper environmental stewardship.

## Hazard Identification and Safety Data

**4-Hydroxy-2-methylquinoline** is classified as a hazardous substance. Based on the Globally Harmonized System (GHS), it presents the following hazards:

- Skin Irritation (Category 2)[[1](#)][[2](#)]
- Serious Eye Irritation (Category 2)[[1](#)][[2](#)]
- Specific Target Organ Toxicity — Single Exposure (Category 3), primarily affecting the respiratory system.[[1](#)][[2](#)][[3](#)]

Adherence to the safety protocols outlined below is mandatory to prevent irritation and other adverse health effects.

Quantitative Safety Data	Value
GHS Hazard Codes	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)
Molecular Weight	159.18 g/mol
Appearance	Beige Powder/Solid
Melting Point	234-236 °C
Occupational Exposure Limits (PEL, TWA)	Data not available. Handle as a hazardous compound with unknown long-term exposure effects.
LD50/LC50 (Oral, Dermal, Inhalation)	To the best of our knowledge, the toxicological properties of this material have not been thoroughly investigated. <a href="#">[4]</a>

## Personal Protective Equipment (PPE)

The following PPE is the minimum requirement for all personnel handling **4-Hydroxy-2-methylquinoline**. Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Protection Type	Specific Equipment	Standard Compliance
Eye/Face Protection	Chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 or EN 166
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for tears or holes before each use.	EN 374
Body Protection	A laboratory coat must be worn and kept fully buttoned.	---
Respiratory Protection	For handling powder outside of a fume hood or when generating dust, a NIOSH-approved N95 dust mask is required.	NIOSH/MSHA or EN 149

## Operational Plan: Step-by-Step Guidance

This section details the procedural workflow for safely handling **4-Hydroxy-2-methylquinoline** from receipt to disposal.

### 3.1. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks. If compromised, follow spill procedures immediately.
- **Labeling:** Ensure the container is clearly labeled with the full chemical name and hazard warnings.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[3]</sup> Keep away from strong oxidizing agents and strong acids.

### 3.2. Handling and Experimental Use

- **Preparation:** Before handling, ensure the work area is clean and uncluttered. A chemical fume hood is the required designated area for weighing and preparing solutions.

- Weighing:
  - Perform all weighing operations within a fume hood to prevent inhalation of the powder.
  - Use a disposable weighing dish to avoid contamination of balances.
  - Handle the powder gently to minimize dust generation.
- Dissolving:
  - Add the solid **4-Hydroxy-2-methylquinoline** to the solvent slowly.
  - If the dissolution process is exothermic, use an ice bath to control the temperature.
  - Keep the container covered as much as possible during the process.
- Post-Handling:
  - Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[\[3\]](#)
  - Clean all non-disposable equipment used during the process.

### 3.3. Spill and Emergency Procedures

- Minor Spill (Solid):
  - Evacuate non-essential personnel from the immediate area.
  - Wearing full PPE, gently sweep up the spilled solid material. Avoid creating dust.
  - Place the collected material into a labeled hazardous waste container.
  - Clean the spill area with a damp cloth, and place the cloth in the hazardous waste container.
- Exposure (Skin):
  - Immediately flush the affected area with copious amounts of water for at least 15 minutes.

- Remove contaminated clothing while under a safety shower.
- Seek medical attention if irritation persists.
- Exposure (Eyes):
  - Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.
  - Remove contact lenses, if present and easy to do so.
  - Seek immediate medical attention.

## Disposal Plan

All waste containing **4-Hydroxy-2-methylquinoline** must be treated as hazardous waste. Do not dispose of this chemical in the regular trash or down the drain.

### 4.1. Waste Segregation and Collection

- Solid Waste:
  - Collect unused **4-Hydroxy-2-methylquinoline** powder and any contaminated disposable items (e.g., gloves, weighing paper, pipette tips) in a dedicated, sealable, and clearly labeled hazardous waste container.  
◦ The label must read: "Hazardous Waste: **4-Hydroxy-2-methylquinoline (Solid)**" and include the relevant hazard symbols.
- Liquid Waste:
  - Collect any solutions containing **4-Hydroxy-2-methylquinoline** in a dedicated, leak-proof, and sealable liquid hazardous waste container.  
◦ The label must read: "Hazardous Waste: **4-Hydroxy-2-methylquinoline (Liquid)**" and list all chemical components and their approximate concentrations.

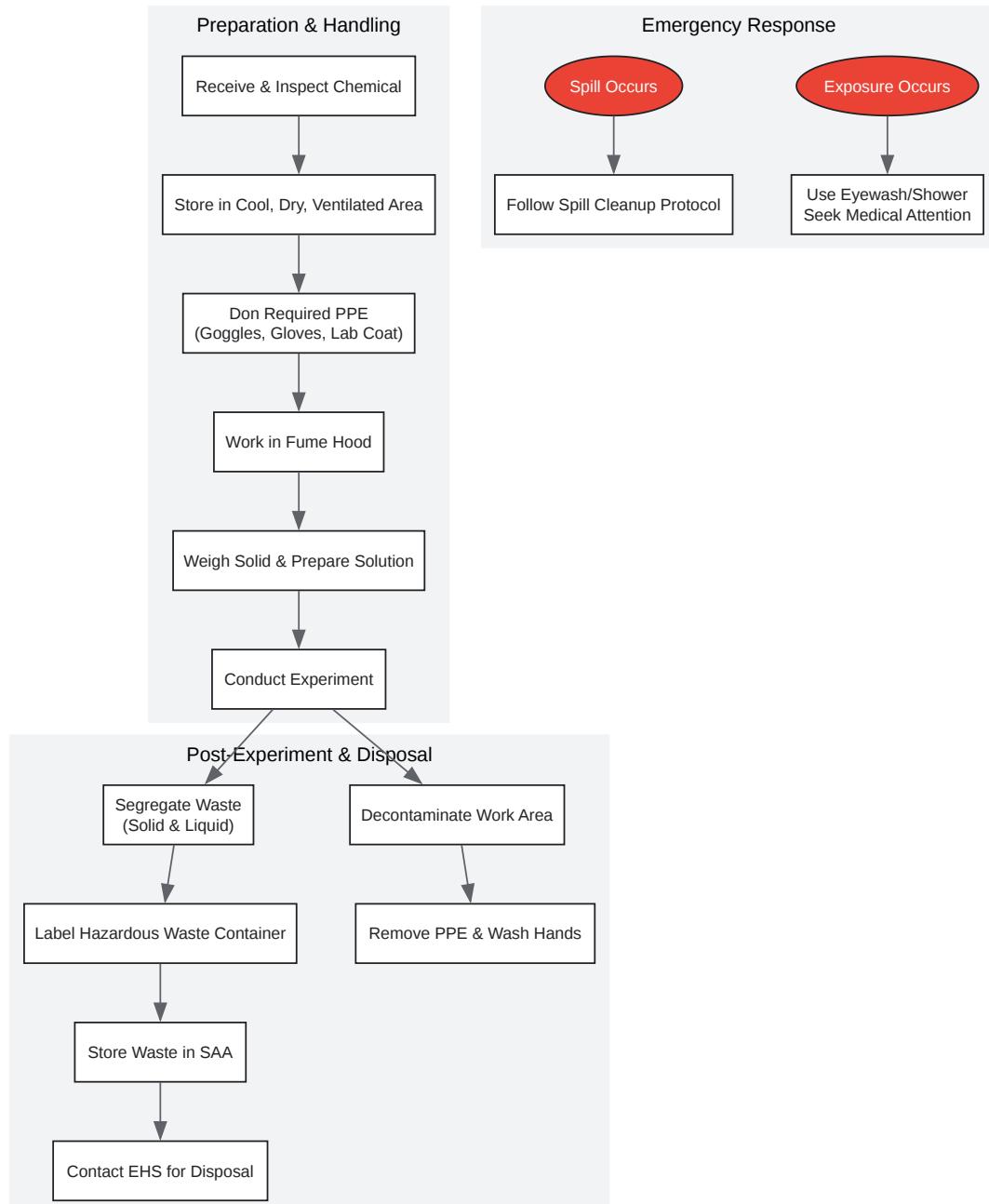
### 4.2. Storage and Final Disposal

- **Interim Storage:** Store hazardous waste containers in a designated Satellite Accumulation Area (SAA). Ensure containers are sealed and stored in secondary containment to prevent spills.
- **Final Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. All disposal must be in accordance with local, regional, and national regulations.

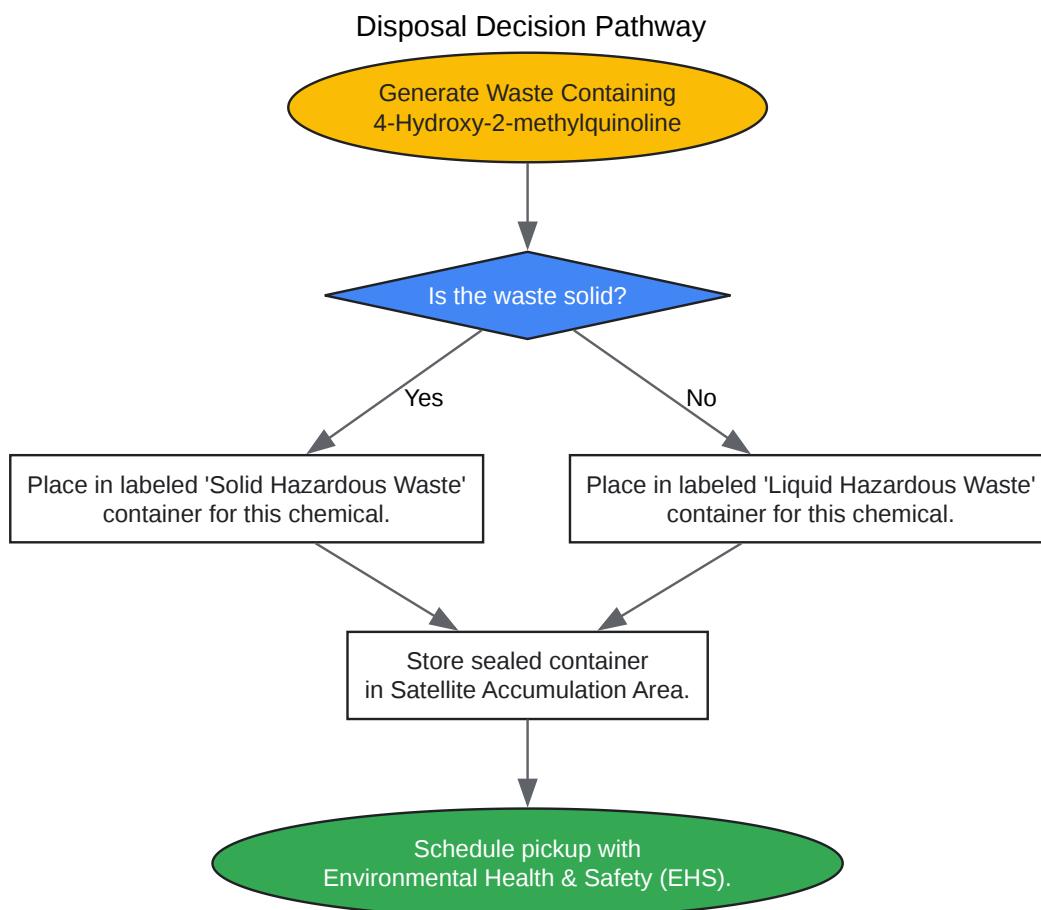
## Workflow and Logic Diagrams

The following diagrams illustrate the key procedural workflows for handling **4-Hydroxy-2-methylquinoline**.

## Handling Workflow for 4-Hydroxy-2-methylquinoline

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Caption: Procedural workflow for handling **4-Hydroxy-2-methylquinoline**.



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## References

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- 2. 4-Hydroxyquinoline | C9H7NO | CID 69141 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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